

# Spiro-NPB NMR mass spectrometry characterization

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## Compound Focus: Spiro-NPB

CAS No.: 932739-76-9

Cat. No.: S834289

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## Physicochemical Properties of Spiro-NPB

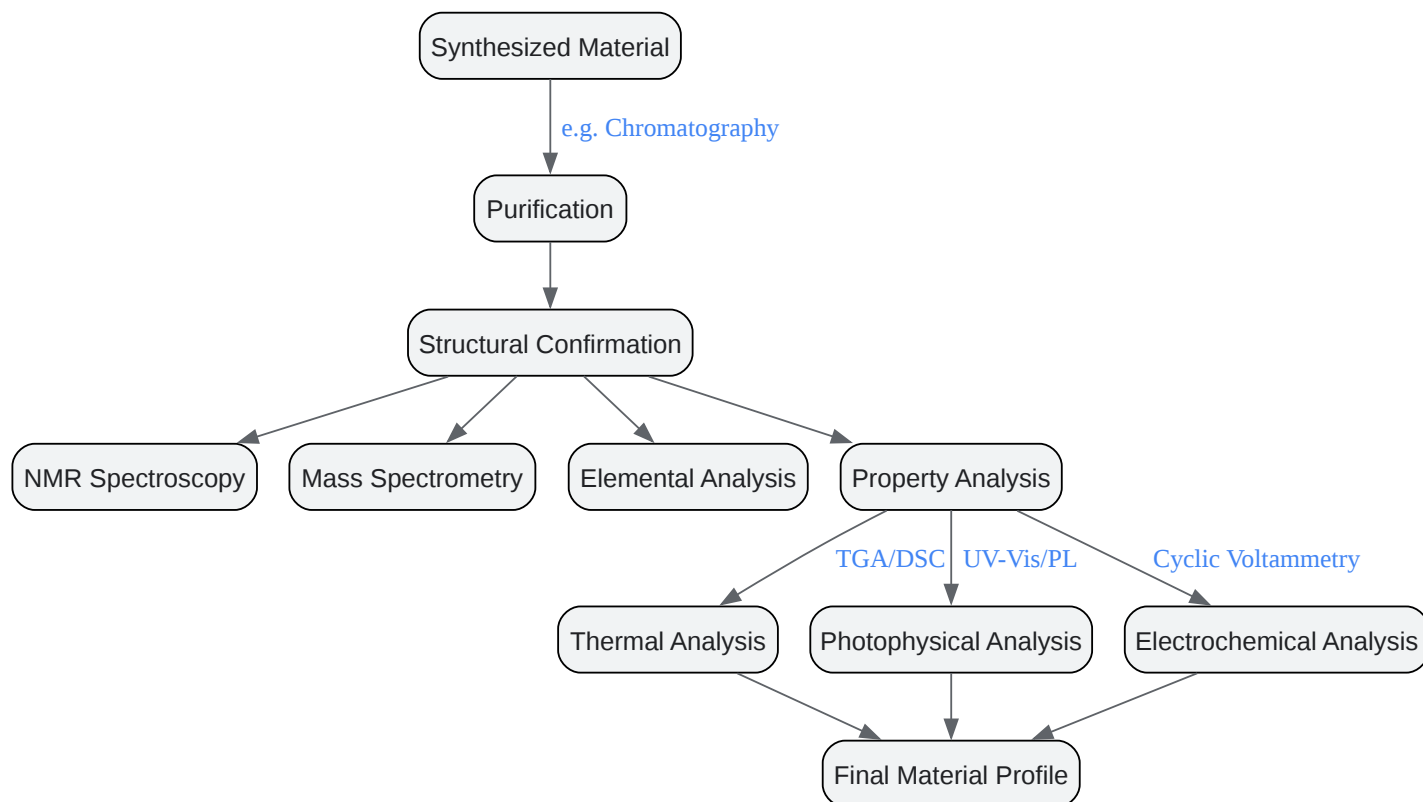
The following table summarizes the characterized properties of **Spiro-NPB** as reported in scientific literature, allowing for comparison with similar compounds [1].

Property	Value for Spiro-NPB
Glass Transition Temperature ( $T_g$ )	126 °C
Decomposition Temperature ( $T_d$ )	420 °C
UV-Vis Absorption	381 nm
Photoluminescence (PL) Max	451 nm
HOMO (experimental)	-5.32 eV
HOMO (DFT calculated)	-5.29 eV
LUMO (experimental)	-2.38 eV
LUMO (DFT calculated)	-2.33 eV

Property	Value for Spiro-NPB
Band Gap ( $E_g$ , experimental)	2.94 eV
Triplet Energy ( $E_T$ )	2.33 eV

## Synthesis and General Characterization Workflow

The synthesis of **Spiro-NPB** and analogous molecules is typically achieved through **Palladium-catalyzed cross-coupling reactions** [1]. The diagram below outlines the subsequent steps for characterizing a newly synthesized hole-transporting material.



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General workflow for the synthesis and characterization of a hole-transporting material.

## Interpreting Properties and Experimental Guidance

The properties in the table define **Spiro-NPB's** performance. Key characteristics include **high thermal stability** ( $T_d$  of 420°C), **suitable HOMO level** for hole injection from common anodes, and **sufficient triplet energy** to prevent exciton quenching in devices [1].

For NMR and mass spectrometry characterization of similar spirobifluorene-based molecules [1]:

- **NMR Spectroscopy:** Used to confirm molecular structure. You should expect to report  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts, confirming the successful coupling of aromatic amine groups to the core.
- **Mass Spectrometry:** Used to confirm the molecular weight and structure of the synthesized compound. The reported mass should match the calculated exact mass of **Spiro-NPB** ( $\text{C}_{53}\text{H}_{36}\text{N}_2\text{O}_2$ ).

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## References

1. Spirobifluorene Core-Based Novel Hole Transporting ... [pmc.ncbi.nlm.nih.gov]

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